

Standard Operating Procedure: Ethyl Bromoacetate Disposal

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Compound of Interest

Compound Name: Bromo ethylacetate

Cat. No.: B8335514

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Executive Summary & Hazard Profile

Ethyl Bromoacetate (EBA) (CAS: 105-36-2) is not a standard organic solvent. It is a potent lachrymator (tear gas agent) and a highly toxic alkylating agent. Unlike common halogenated solvents (e.g., Dichloromethane), EBA possesses a unique hazard profile that renders standard disposal protocols insufficient and dangerous.

The Critical Risks:

- **Lachrymatory Effect:** Vapors cause immediate, debilitating eye and respiratory irritation at extremely low concentrations. Improperly sealed waste containers can render a waste storage room uninhabitable.
- **Hydrolysis Hazard:** EBA reacts with water and moisture to generate Hydrogen Bromide (HBr) gas and bromoacetic acid. This reaction is exothermic and can pressurize sealed waste containers, leading to rupture.
- **Toxicity:** Fatal if swallowed, inhaled, or absorbed through the skin.

Core Directive: Do NOT combine EBA with general halogenated solvent waste streams. It requires a dedicated, triple-contained waste stream labeled specifically as "Lachrymator/Toxic."

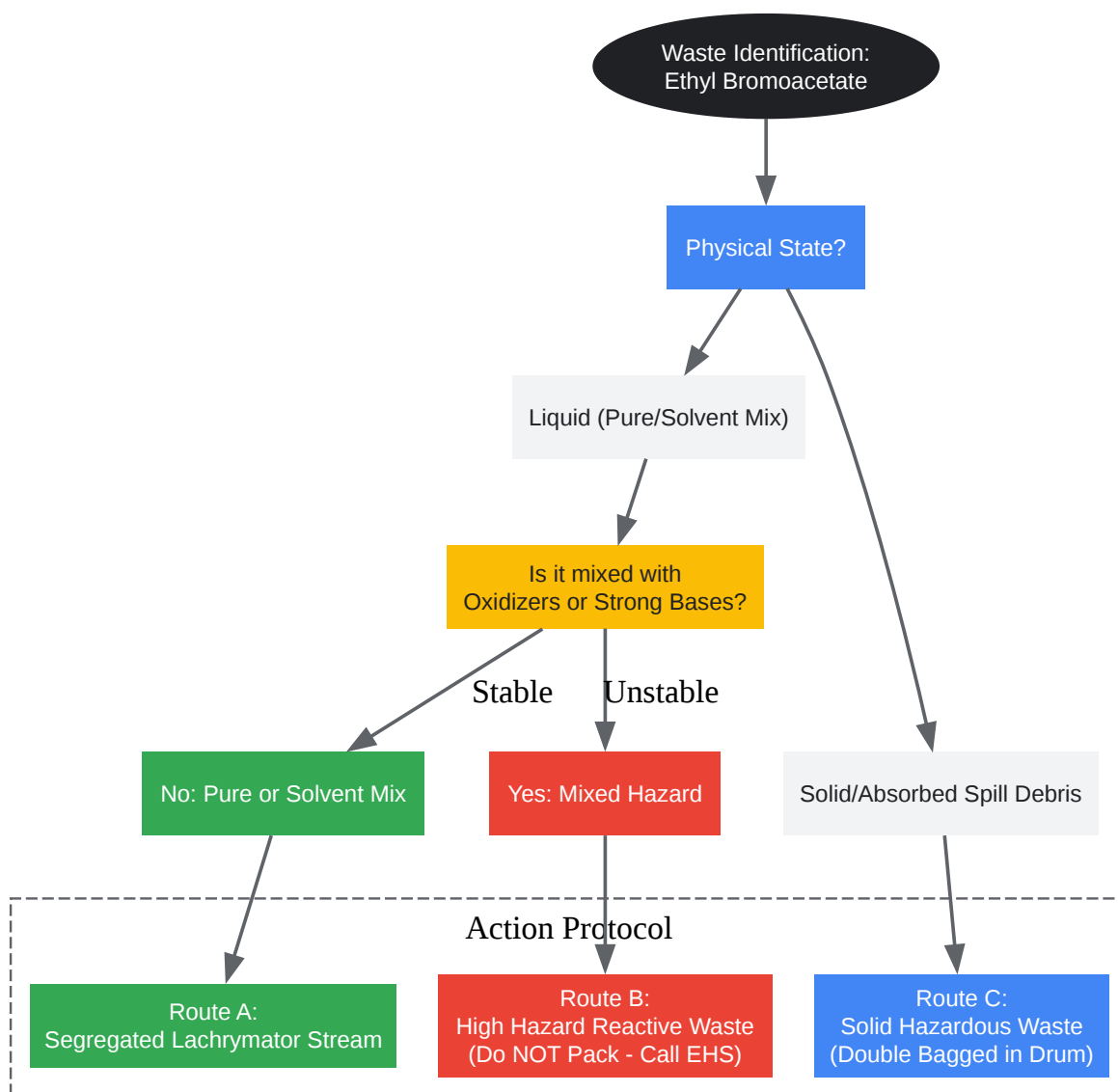
Physical & Chemical Properties for Disposal

Understanding these properties is essential for selecting compatible waste containers and segregation strategies.

Property	Value	Disposal Implication
Flash Point	47°C (117°F)	D001 Ignitable Waste. Must be stored away from oxidizers and heat sources.[1]
Density	~1.50 g/mL	Heavy liquid. Do not use thin-walled polyethylene bags as primary containment; they may tear.
Water Solubility	Insoluble (Reacts)	Do NOT use aqueous neutralization methods without a fume hood and specific expertise. Hydrolysis generates toxic fumes.
Reactivity	Reacts with Oxidizers, Bases	Segregation Critical. Violent reaction with strong oxidizers (perchlorates, nitrates).

Pre-Disposal Assessment & Segregation

Before moving the container, perform this logic check to determine the waste category.



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Figure 1: Decision matrix for categorizing Ethyl Bromoacetate waste. Note that mixtures with oxidizers (Route B) pose an immediate explosion risk and require specialist intervention.

The "Triple-Containment" Packing Protocol

Standard solvent bottles are permeable to organic vapors over time. To prevent the "waste room tear gas" scenario, use this Overpack Method.

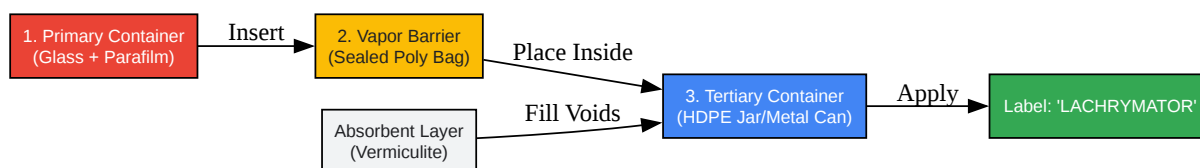
Required PPE:

- Respiratory: Full-face respirator with organic vapor cartridges (or work strictly inside a functioning fume hood).
- Skin: Silver Shield/4H® laminate gloves (preferred) or double-gloved Nitrile (minimum). EBA penetrates latex and standard nitrile rapidly.
- Body: Chemical-resistant lab coat and apron.

Step-by-Step Procedure:

- Primary Containment (The Source):
 - Ensure the original cap is TIGHT.
 - Wrap the cap connection with Parafilm or chemically resistant tape to prevent vibrational loosening during transport.
 - Critical: If the bottle is old or the cap is cracked, transfer contents to a new amber glass bottle with a Teflon-lined cap.
- Secondary Containment (Vapor Barrier):
 - Place the sealed bottle inside a heavy-duty, clear zip-lock bag or a heat-sealable polyethylene bag.
 - Add a small amount of Vermiculite or absorbent pad inside the bag to catch immediate drips.
 - Seal the bag, pressing out excess air.
- Tertiary Containment (The Overpack):
 - Place the bagged bottle into a wide-mouth HDPE plastic jar or a metal paint can (if compatible with facility rules).

- Fill the void space surrounding the bag with Vermiculite or Kitty Litter (Bentonite clay). This acts as a shock absorber and a liquid arrestor if the bottle breaks.
- Screw the lid of the jar/can down tightly.
- Labeling:
 - Apply the hazardous waste label to the exterior jar.
 - MANDATORY: Write "LACHRYMATOR - DO NOT OPEN" in bold red marker on the label.



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Figure 2: The Triple-Containment workflow ensures zero vapor release during storage and transport.

Spill Response & Emergency Neutralization

Scenario: You have dropped a bottle of Ethyl Bromoacetate outside the hood. Immediate

Action: Evacuate the lab. Close the door. Activate the fire alarm if vapors enter the corridor.

Cleanup Protocol (Only for trained personnel with SCBA or Full-Face Respirators):

- Do NOT use water. Water causes hydrolysis and releases HBr gas, worsening the respiratory hazard.
- Absorb: Cover the spill with a mixture of Sodium Carbonate (Soda Ash) and clay absorbent (kitty litter). The carbonate will help neutralize the acidity while the clay absorbs the liquid.
- Sweep: Use a dustpan and brush to sweep the slurry into a wide-mouth container.

- Disposal: Treat the debris as Hazardous Solid Waste (Route C in Figure 1). Label as "Toxic/Corrosive Debris with Lachrymator."

Regulatory Classification (RCRA)

When filling out your waste manifest, use the following codes. Note that while EBA is not explicitly P-listed or U-listed by name in 40 CFR 261.33, it exhibits characteristics that mandate regulation.

Characteristic	Code	Justification
Ignitability	D001	Flash point < 60°C.
Reactivity	D003	(Potential) Reacts with water to generate toxic gases (HBr).[1][2][3][4][5] Consult local EHS officer for this specific code application.
Toxicity	D000	Often classified under general toxic waste if TCLP isn't applicable, but treated as highly toxic.
DOT Shipping	UN 1603	Proper Shipping Name: Ethyl bromoacetate.[1][2][3][6] Class 6.1 (Poison), PG II.

References

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